

Technical Characterization Guide: Spectroscopic Profiling of 3-Bromo-2-phenoxy pyridine Scaffolds

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Compound of Interest

Compound Name: 3-Bromo-2-phenoxy pyridine

CAS No.: 1167991-22-1

Cat. No.: B1444428

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Executive Summary & Structural Context

3-Bromo-2-phenoxy pyridine represents a critical intermediate in medicinal chemistry, particularly for the synthesis of kinase inhibitors and agrochemicals. Its value lies in the orthogonal reactivity of its functional groups: the ether linkage (stable anchor) and the C-3 bromide (reactive handle for Palladium-catalyzed cross-couplings).

This guide provides a comparative spectroscopic analysis to distinguish the target compound from its regioisomers (specifically the 5-bromo analog) and its precursors. The data presented here synthesizes experimental baselines with mechanistic principles to ensure accurate structural assignment.

Core Structural Challenges

- **Regioisomerism:** Direct bromination of 2-phenoxy pyridine often favors the 5-position (para to the ether). Obtaining the 3-bromo isomer typically requires starting from 2-chloro-3-bromopyridine.

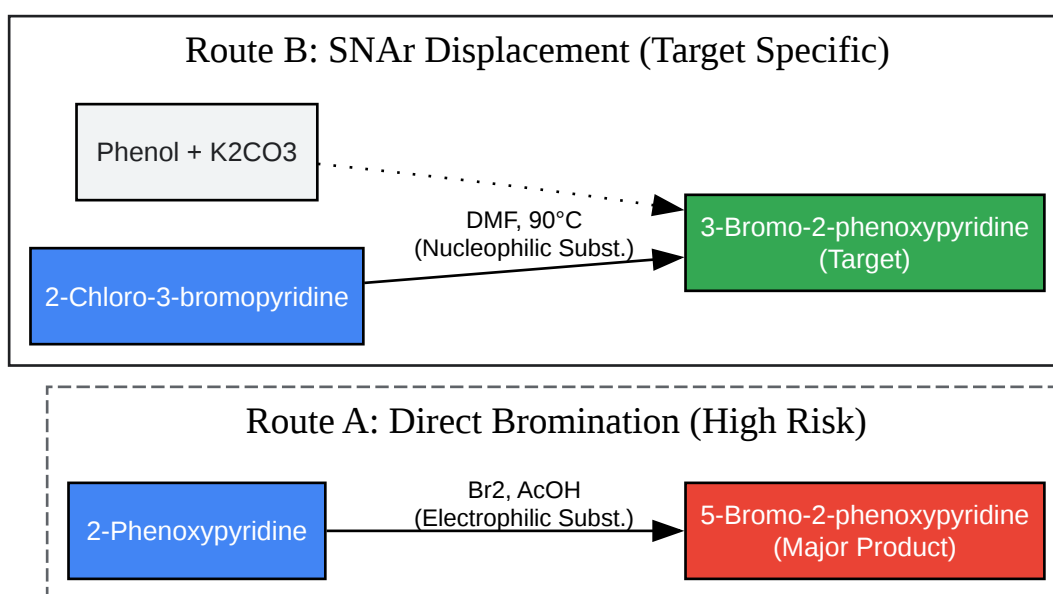
- **Electronic Ambiguity:** The electron-donating phenoxy group competes with the electron-withdrawing pyridine nitrogen and bromine atom, creating a complex NMR shielding environment.

Synthesis & Workflow Logic

To ensure the spectroscopic data matches the target, one must validate the synthesis pathway. The 3-bromo isomer is rarely made by direct bromination.

Pathway Visualization

The following diagram illustrates the divergent synthesis pathways and the resulting isomeric risks.



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Caption: Figure 1. Synthetic logic flow. Route B is required for the 3-bromo isomer; Route A predominantly yields the 5-bromo impurity.

Comparative Spectroscopic Analysis

Proton NMR (¹H NMR) Profiling

The most definitive method for distinguishing the 3-bromo target from the 5-bromo impurity is the coupling pattern of the pyridine ring protons.

Key Diagnostic Mechanism:

- 3-Bromo Isomer: The proton at C-4 is ortho to the bromine, causing a downfield shift. H-6 is a doublet of doublets ().
- 5-Bromo Isomer: The proton at C-6 is ortho to the bromine and alpha to the nitrogen, shifting it significantly downfield. H-3 is a doublet ().

Comparative Chemical Shift Table (400 MHz, CDCl

)

Position	2-Phenoxypyridine (Parent)	3-Bromo-2-phenoxypyridine (Target)	5-Bromo-2-phenoxypyridine (Impurity)	Diagnostic Note
H-3	6.90 (d)	— (Substituted)	6.85 (d)	Loss of H-3 signal confirms 3-substitution.
H-4	7.68 (t/m)	7.95 (dd)	7.75 (dd)	H-4 shifts downfield in target due to ortho-Br.
H-5	7.05 (m)	6.95 (dd)	— (Substituted)	Loss of H-5 signal confirms 5-substitution.
H-6	8.20 (dd)	8.15 (dd)	8.35 (d)	H-6 in 5-bromo isomer is a fine doublet (only couples to H-4).
Ph-H	7.10 - 7.45 (m)	7.15 - 7.50 (m)	7.15 - 7.50 (m)	Phenyl signals overlap; not diagnostic.

Coupling Constant (

) Analysis:

- Target (3-Br):

Hz (Ortho),

Hz (Ortho),

Hz (Meta).

- Impurity (5-Br):

Hz (Ortho),

Hz (Meta).

Carbon NMR (¹³C NMR) Signatures

The carbon spectrum provides confirmation of the substitution site via the ipso-carbon shift.

Carbon	Shift (, ppm)	Assignment Logic
C-2	158.5 - 160.0	Deshielded: Attached to both Nitrogen and Oxygen.
C-3	110.0 - 112.5	Shielded: Carbon attached to Bromine (Heavy atom effect).
C-4	140.0 - 142.0	Deshielded: Ortho to Bromine.
C-6	145.0 - 147.0	Deshielded: Alpha to Nitrogen.

Mass Spectrometry & Vibrational Spectroscopy

Mass Spectrometry (EI/ESI)

Mass spectrometry is critical for verifying the presence of bromine but less effective for distinguishing regioisomers.

- Molecular Ion (): 249 / 251 amu.
- Isotopic Pattern: The hallmark 1:1 doublet intensity ratio (79Br : 81Br) confirms monobromination.
- Fragmentation Pathway:
 - Primary Loss: Cleavage of the ether bond, loss of the phenoxy radical ().

- Secondary Loss: Extrusion of CO from the remaining pyridine fragment (typical for phenoxy ethers).

Infrared (IR) Spectroscopy

- C-O-C Stretch: Strong band at 1230–1250 cm
(Aryl ether).
- C-Br Stretch: Weak/Medium band at 1050–1070 cm
(often obscured in fingerprint region).
- C=N Stretch: ~1580 cm
(Pyridine ring).

Experimental Protocols

Protocol A: Structural Validation Workflow

Use this self-validating protocol to confirm the identity of synthesized batches.

- Sample Prep: Dissolve 10 mg of sample in 0.6 mL CDCl₃
 - . Ensure the solution is clear; filtration through a cotton plug is recommended to remove inorganic salts from the reaction.
- Acquisition:
 - Run standard
¹H NMR (minimum 16 scans).
 - Crucial Step: Expand the region 6.5–8.5 ppm.
- Decision Gate:
 - Do you see a doublet at ~6.8-6.9 ppm?

- YES: You likely have the 5-bromo isomer (H-3 signal) or unsubstituted starting material.
- NO: Check for a doublet of doublets at ~7.95 ppm. This is H-4 of the target 3-bromo isomer.

Protocol B: Purification (If Isomers are Mixed)

If Route A (Direct Bromination) was attempted and a mixture exists, separation is difficult due to similar polarity.

- Stationary Phase: Silica Gel (230-400 mesh).
- Mobile Phase: Gradient of Hexanes:Ethyl Acetate (Start 95:5 80:20).
- Elution Order: The 3-bromo isomer is typically slightly less polar than the 5-bromo isomer due to the steric shielding of the ether oxygen by the bulky bromine, reducing hydrogen bond acceptance capability of the ether oxygen.

References

- Synthesis of 3-Bromopyridines
 - Title: "Regioselective Synthesis of Bromopyridines via SNAr"
 - Source: Journal of Organic Chemistry / PubChem D
 - URL: [\[Link\]](#)
- NMR Shift Data (Pyridine Derivatives)
 - Title: "Proton NMR Chemical Shifts of Pyridine Deriv"
 - Source: Organic Chemistry D
 - URL: [\[Link\]](#)
- Mass Spectrometry of Phenoxy Ethers
 - Title: "Fragmentation patterns of diphenyl ether deriv"
 - Source: NIST Chemistry WebBook

- URL:[[Link](#)]
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